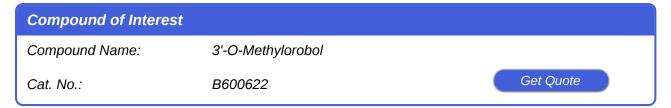


Natural Plant Sources of 3'-O-Methylorobol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the natural plant sources of the isoflavone **3'-O-Methylorobol**. The document summarizes current knowledge on plant origins, quantitative yields, detailed experimental protocols for extraction and isolation, and potential biological signaling pathways, serving as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Natural Plant Sources and Quantitative Data

3'-O-Methylorobol has been identified in a select number of plant species, primarily within the Fabaceae (legume) family. The concentration of this isoflavone can vary depending on the plant part, geographical location, and harvesting time. A summary of known plant sources and available quantitative data is presented in Table 1.



Plant Species	Family	Plant Part(s)	Yield of 3'-O- Methylorobol	Reference(s)
Alhagi maurorum var. sparsifolium	Fabaceae	Aerial parts	17 mg from 400 g (0.00425% yield)	[1]
Flemingia macrophylla	Fabaceae	Not specified	Not Quantified	[2]
Dalbergia sissoo	Fabaceae	Not specified	Not Quantified	[2]
Crotalaria lachnophora	Fabaceae	Not specified	Not Quantified	[2]
Flemingia philippinensis	Fabaceae	Roots	Not Quantified	[3]

Table 1: Natural Plant Sources of 3'-O-Methylorobol and Reported Yields

Experimental Protocols: Extraction and Isolation

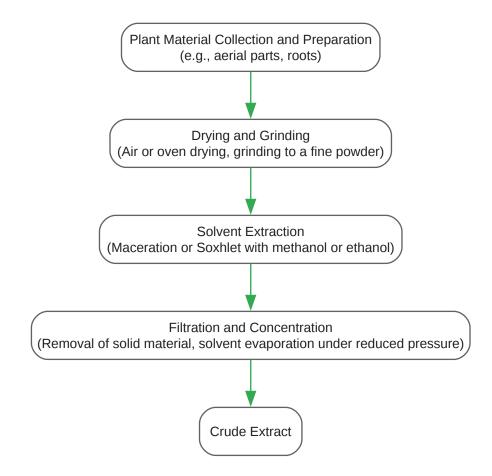
The extraction and isolation of **3'-O-Methylorobol** from plant matrices typically involve solvent extraction followed by chromatographic purification. Below are detailed methodologies synthesized from published literature for the efficient recovery of this isoflavone.

General Extraction Protocol for Isoflavones from Fabaceae

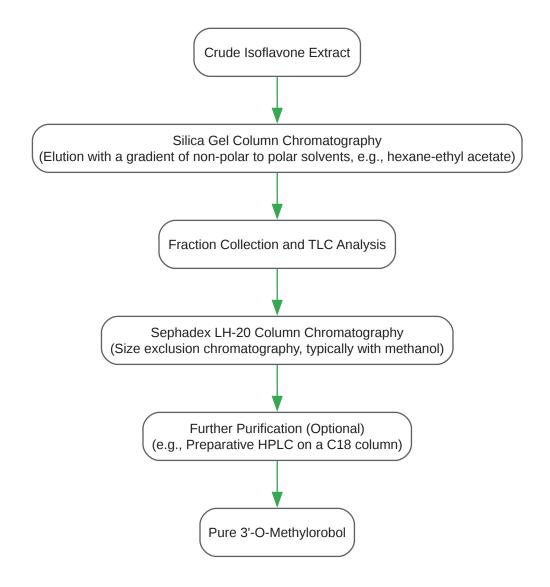
This protocol outlines a general procedure for the extraction of isoflavones, including **3'-O-Methylorobol**, from plant material.

Workflow for General Isoflavone Extraction

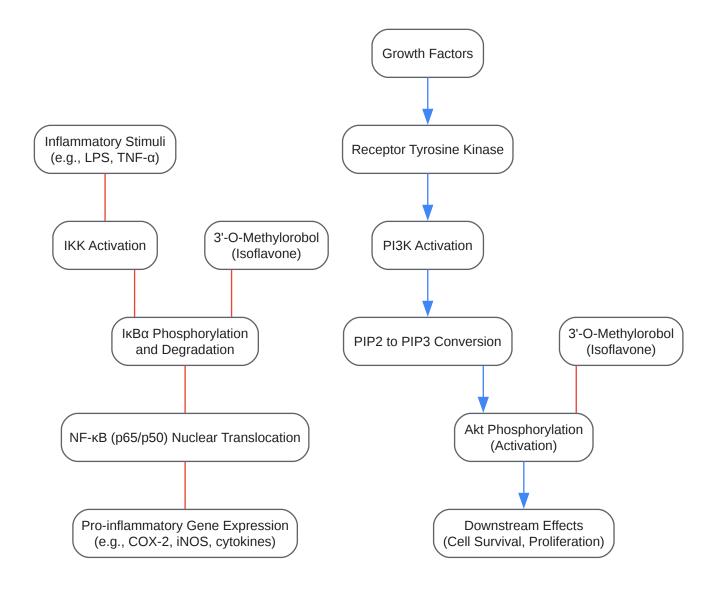




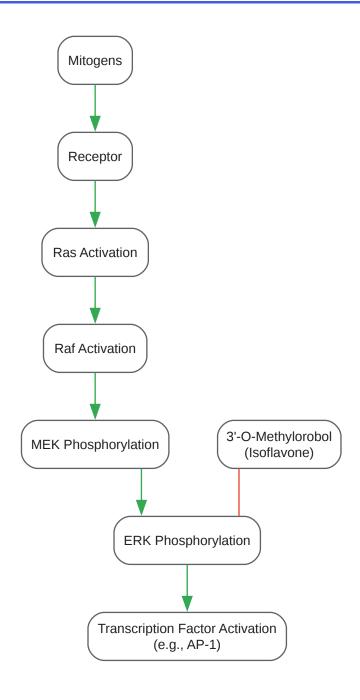












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